

Application Notes and Protocols: Aldicarb Sulfoxide Certified Reference Material

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Aldicarb sulfoxide is a major metabolite of the potent carbamate insecticide, aldicarb.[1][2] Due to its high acute toxicity and potential for groundwater contamination, accurate and reliable detection and quantification are crucial for environmental monitoring, food safety, and toxicological research.[1][3] This document provides detailed information on Aldicarb Sulfoxide Certified Reference Material (CRM), including its properties, analytical protocols, and toxicological profile. This CRM serves as a high-quality standard for calibration and quality control in analytical methodologies.

Properties of Aldicarb Sulfoxide Certified Reference Material

Certified Reference Materials (CRMs) are essential for ensuring the accuracy and traceability of analytical measurements. The properties of **Aldicarb Sulfoxide** CRM are summarized below.



Property	Value	Refer
Chemical Name	[(2-methyl-2- methylsulfinylpropylidene)amin o] N-methylcarbamate	
CAS Number	1646-87-3	•
Molecular Formula	C7H14N2O3S	•
Molecular Weight	206.26 g/mol	•
Format	Neat (unless otherwise specified)	
Storage Temperature	2-8°C or -20°C (refer to supplier)	•
Purity	High purity, certified with uncertainty	•
Hazard Codes	H300 (Fatal if swallowed), H400 (Very toxic to aquatic life)	

Analytical Methods and Protocols

Accurate determination of **aldicarb sulfoxide** in various matrices is critical. The following protocols are based on established analytical methods.

High-Performance Liquid Chromatography (HPLC)

HPLC is a widely used technique for the analysis of **aldicarb sulfoxide**.

Protocol for Analysis of Aldicarb Sulfoxide in Water Samples by HPLC-UV

This protocol is adapted from a method for determining aldicarb and its residues in liquid samples.

1. Sample Preparation:

Filter water samples through a 0.2 μm pore-size filter before injection.



- For complex matrices, a solid-phase extraction (SPE) clean-up step may be necessary.
- 2. HPLC-UV Conditions:
- Column: Agilent Zorbax ODS C-18 (5 μm, 25 cm x 4.6 mm) or equivalent.
- Mobile Phase: A gradient of water and acetonitrile.
 - Consult the specific method for the exact gradient program.
- Flow Rate: 1.2 mL/min.
- Oven Temperature: 40°C.
- UV Detector Wavelength: 210 nm.
- Internal Standard: Methomyl can be used as an internal standard.
- 3. Calibration:
- Prepare a series of calibration standards by diluting the Aldicarb Sulfoxide CRM in ultrapurified water or a suitable solvent.
- The linear range can be from 0.1 to 5.0 mg/L.
- 4. Quality Control:
- Analyze a blank sample, a fortified blank (spike), and a duplicate sample for every batch of samples.
- The recovery for the fortified blank should be within 70-120%.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS offers high sensitivity and selectivity for the determination of **aldicarb sulfoxide** at trace levels.



Protocol for Analysis of Aldicarb Sulfoxide in Fruits and Vegetables by LC-MS/MS

This protocol is based on methods for analyzing pesticide residues in food matrices.

- 1. Sample Preparation (QuEChERS Method):
- Homogenize a representative sample of the fruit or vegetable.
- Extract a subsample with acetonitrile.
- Add anhydrous magnesium sulfate and sodium chloride for partitioning.
- Centrifuge and take an aliquot of the acetonitrile layer.
- Perform a dispersive solid-phase extraction (d-SPE) cleanup using PSA (primary secondary amine) and anhydrous magnesium sulfate.
- Filter the final extract before LC-MS/MS analysis.
- 2. LC-MS/MS Conditions:
- LC Column: A suitable C18 column.
- Mobile Phase: Gradient elution with 0.1% formic acid in water and acetonitrile.
- Ionization Mode: Positive electrospray ionization (ESI+).
- MS/MS Detection: Multiple Reaction Monitoring (MRM).
 - Monitor for specific precursor and product ion transitions for aldicarb sulfoxide.
- 3. Calibration:
- Prepare matrix-matched calibration standards to compensate for matrix effects.
- Spike blank matrix extract with known concentrations of the Aldicarb Sulfoxide CRM.
- 4. Quality Control:



- Analyze procedural blanks, matrix spikes, and duplicate samples.
- The limit of quantification (LOQ) can be as low as 10 μg/kg.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS can also be used for the analysis of **aldicarb sulfoxide**, though it can be more challenging due to the thermal lability of the compound.

Protocol for Analysis of Aldicarb Sulfoxide in Water Samples by GC-MS

This protocol is based on a direct GC/MS determination method.

- 1. Sample Preparation:
- Liquid-liquid extraction or solid-phase extraction may be required to transfer the analyte from the aqueous sample to an organic solvent.
- 2. GC-MS Conditions:
- GC Column: A low-bleed phenyl-methyl silicone column (e.g., 2% OV-17) is recommended to minimize degradation.
- Injection: Use a gentle injection technique to minimize thermal degradation in the inlet.
- Ionization Mode: Chemical Ionization (CI) can provide softer ionization and reduce fragmentation.
- MS Detection: Monitor for characteristic ions of aldicarb sulfoxide or its degradation products.
- 3. Calibration and Quality Control:
- Similar to the HPLC and LC-MS/MS methods, use a certified reference material for calibration and implement a robust quality control program.

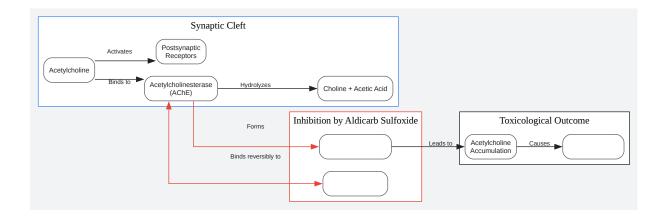
Toxicological Information and Signaling Pathway



The primary mechanism of toxicity for aldicarb and its active metabolites, including **aldicarb sulfoxide**, is the inhibition of acetylcholinesterase (AChE).

Mechanism of Action: Acetylcholinesterase Inhibition

AChE is a critical enzyme that breaks down the neurotransmitter acetylcholine at nerve synapses. Inhibition of AChE leads to an accumulation of acetylcholine, resulting in overstimulation of the nervous system. Carbamates like **aldicarb sulfoxide** act as reversible inhibitors of AChE.



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Caption: Mechanism of acetylcholinesterase inhibition by aldicarb sulfoxide.

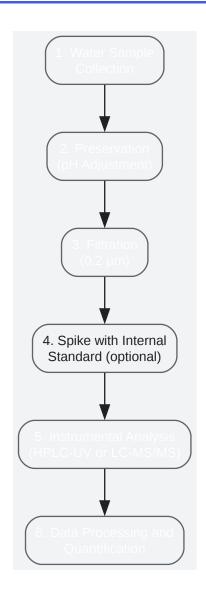
Toxicological Data Summary



Endpoint	Value	Species	Reference
Acute Oral LD50	490 μg/kg bw	Rat	
NOAEL (Subchronic)	< 6.3 µg/kg bw	Rat	
Primary Effect	Cholinesterase Inhibition	Mammals	
Metabolism	Aldicarb is oxidized to aldicarb sulfoxide and further to aldicarb sulfone.	Rats	-

Experimental Workflows Workflow for Water Analysis



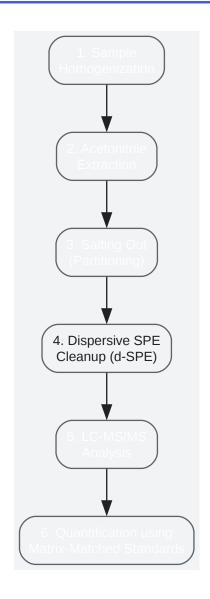


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Caption: General workflow for the analysis of aldicarb sulfoxide in water.

Workflow for Food Analysis (QuEChERS)





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Caption: QuEChERS workflow for food sample analysis.

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